

Spectroscopic identification of cyanuric acid tautomers

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Compound of Interest

Compound Name: Cyanuric acid

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An In-depth Technical Guide to the Spectroscopic Identification of **Cyanuric Acid** Tautomers

Introduction

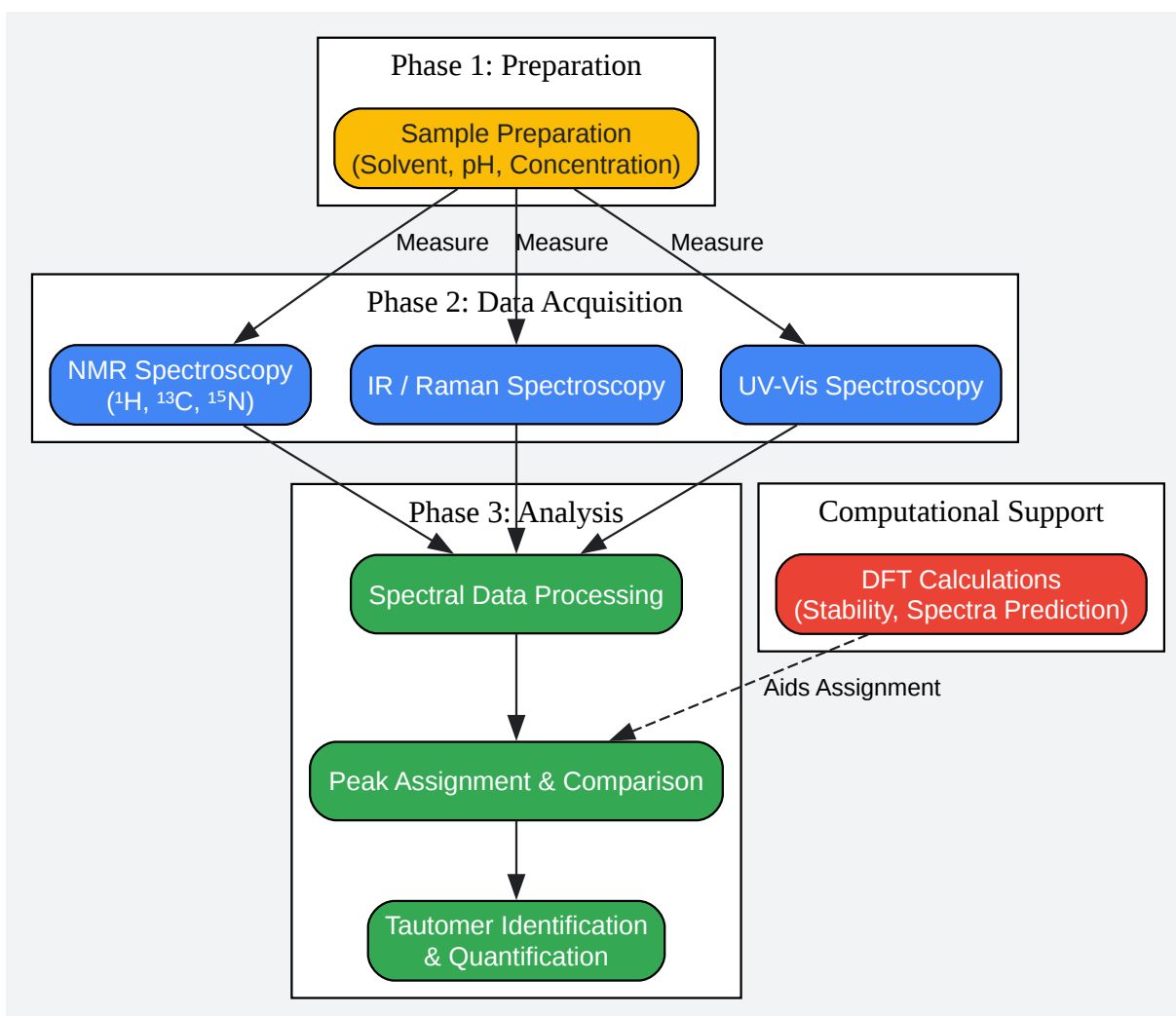
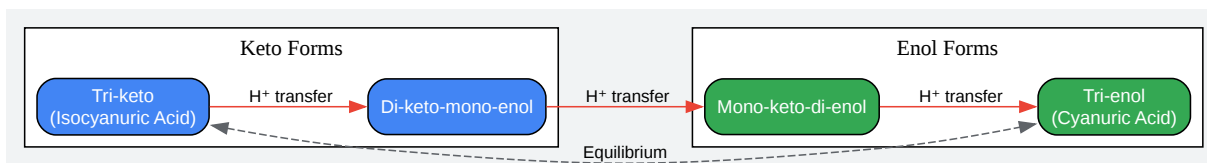
Cyanuric acid (CYA), a cyclic triazine with the chemical formula $C_3H_3N_3O_3$, is a compound of significant industrial and chemical interest. It is widely used as a chlorine stabilizer in swimming pools, a component in bleaches and sanitizers, and a precursor in the synthesis of various resins, herbicides, and dyes.[1][2] A key chemical feature of **cyanuric acid** is its ability to exist in different tautomeric forms through proton transfer, a phenomenon known as keto-enol tautomerism.[1][3] The equilibrium between these tautomers is influenced by factors such as solvent polarity, pH, and temperature.

The primary tautomeric forms are the tri-keto (**isocyanuric acid**) and the tri-enol (**cyanuric acid**) structures. However, several intermediate forms, including mono-hydroxy and di-hydroxy species, also exist in equilibrium.[1] The tri-keto tautomer is generally considered the most stable form in both the gas phase and in various solvents, as supported by Density Functional Theory (DFT) calculations. Understanding the predominant tautomeric form under specific conditions is crucial for predicting its reactivity, biological interactions, and environmental fate.

This technical guide provides a comprehensive overview of the primary spectroscopic techniques employed for the identification and characterization of **cyanuric acid** tautomers, intended for researchers, scientists, and professionals in drug development and chemical analysis.

Tautomeric Forms of Cyanuric Acid

Cyanuric acid can exist in multiple tautomeric forms, arising from the migration of protons between oxygen and nitrogen atoms on the triazine ring. The principal equilibrium is between the highly stable tri-keto form and the aromatic tri-enol form.



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